

Essential Safety and Operational Guide for Handling GSK-4716

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Compound of Interest

Compound Name: GSK-4716
CAS No.: 101574-65-6
Cat. No.: B1672389

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **GSK-4716**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate potential hazards.

I. Personal Protective Equipment (PPE)

When handling **GSK-4716**, it is imperative to use appropriate personal protective equipment to prevent skin contact, eye contact, inhalation, and ingestion.[1][2] The recommended PPE includes:

- **Eye Protection:** Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required.[3] Inspect gloves prior to use and dispose of them properly after handling the compound.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2] Ensure proper fit and

use in accordance with OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[2]

- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin exposure.[2] Contaminated clothing should be removed and washed before reuse.[1]

II. Safe Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **GSK-4716**:

- Preparation:
 - Ensure adequate ventilation in the work area, especially in confined spaces.[2]
 - Read the Safety Data Sheet (SDS) thoroughly before beginning any work.
 - Have an emergency eyewash station and safety shower readily accessible.
- Handling the Compound:
 - **GSK-4716** is a solid, typically a white powder.[2] Avoid the formation of dust.[1][2]
 - Do not get in eyes, on skin, or on clothing.[2]
 - Avoid ingestion and inhalation.[1][2]
 - Wash hands thoroughly after handling.[1]
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.[1]
 - For long-term storage, a temperature of -20°C is recommended.[1][4]
 - For short-term storage, 2-8°C is suitable.[1]

III. Spill and Disposal Management

In the event of a spill or for routine disposal, follow these guidelines:

- Spill Containment:
 - Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
 - Do not let the product enter drains.[\[1\]](#)[\[2\]](#)
 - For solid spills, pick up and arrange disposal without creating dust.[\[1\]](#) Sweep up and shovel the material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Waste Disposal:
 - Dispose of waste in accordance with local, regional, and national hazardous waste regulations.[\[2\]](#)
 - Chemical waste generators must ensure complete and accurate classification of the waste.[\[2\]](#)

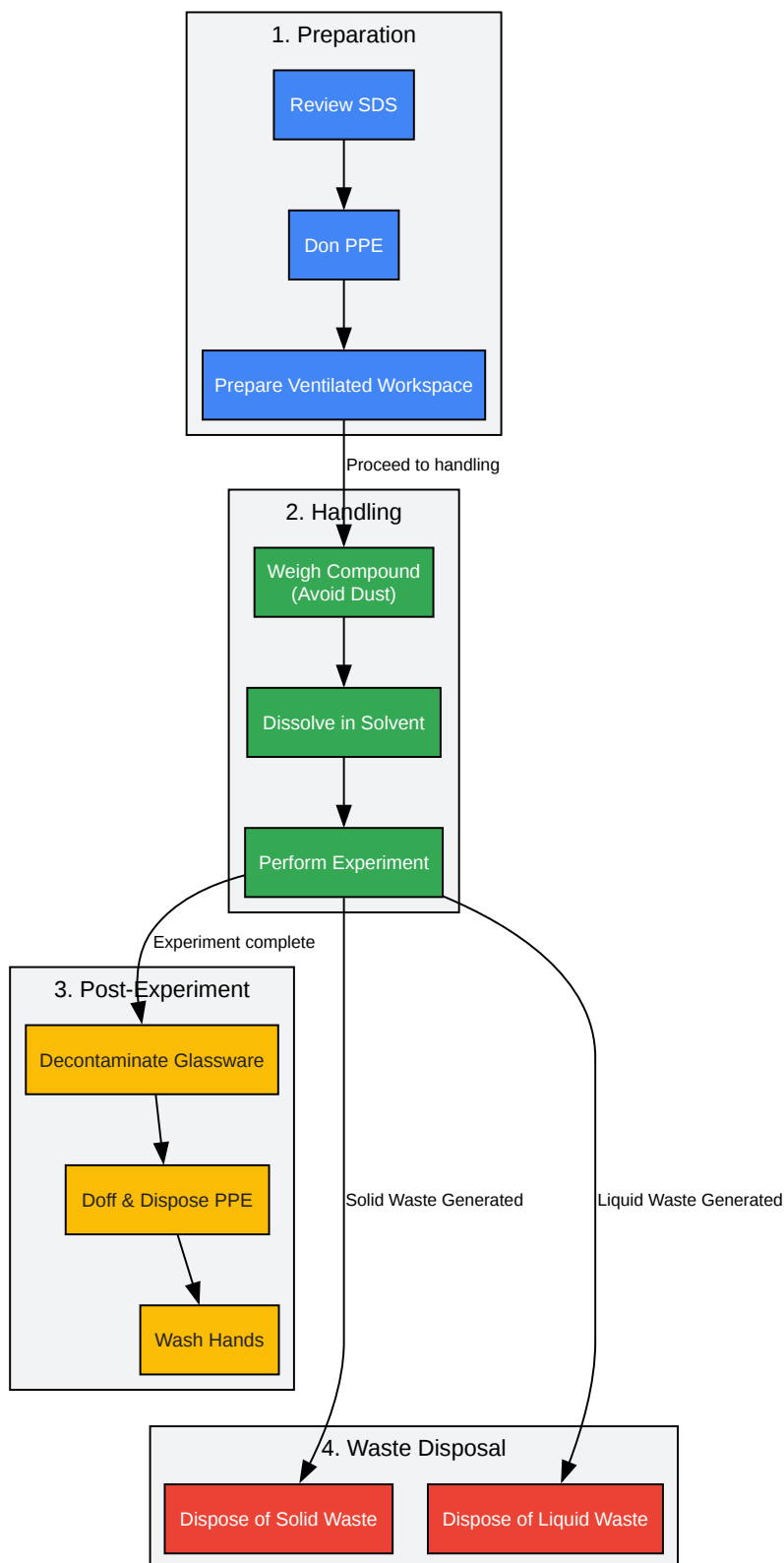
IV. Quantitative Data Summary

The following table summarizes key quantitative information for **GSK-4716**.

Property	Value	Reference
Molecular Formula	C17H18N2O2	[2] [5]
Molecular Weight	282.34 g/mol	[5]
Recommended Long-Term Storage	-20°C	[1] [4]
Recommended Short-Term Storage	2-8°C	[1]
Solubility in DMSO	Up to 100 mM	
Solubility in Ethanol	Up to 100 mM	

V. Experimental Workflow Diagram

The following diagram illustrates the standard operational workflow for handling **GSK-4716**, from preparation to disposal, to ensure a safe and efficient process.



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Caption: Workflow for the safe handling of **GSK-4716**.

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References

- [1. biocrick.com \[biocrick.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. Personal Protective Equipment | STERIS \[steris.com\]](#)
- [4. GSK4716 | ERRβ/γ agonist | Probechem Biochemicals \[probechem.com\]](#)
- [5. scbt.com \[scbt.com\]](#)
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